

ZK756326 dihydrochloride stability and storage in DMSO.

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Compound of Interest

Compound Name: ZK756326 dihydrochloride

Cat. No.: B1139076

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Technical Support Center: ZK756326 Dihydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **ZK756326 dihydrochloride** when prepared in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the consistent performance and integrity of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ZK756326 dihydrochloride** and what is its mechanism of action?

A1: **ZK756326 dihydrochloride** is a potent, selective, and non-peptide agonist for the C-C chemokine receptor 8 (CCR8).[1] As an agonist, it binds to and activates CCR8, which is a G protein-coupled receptor (GPCR). This activation initiates downstream signaling cascades involved in immune cell trafficking and function, particularly of T helper 2 (Th2) cells and regulatory T cells (Tregs).

Q2: What are the recommended storage conditions for **ZK756326 dihydrochloride**?

A2: The recommended storage conditions depend on whether the compound is in solid form or dissolved in a solvent. Adherence to these conditions is critical for maintaining the compound's



stability and efficacy.

Q3: For how long is a DMSO stock solution of **ZK756326 dihydrochloride** stable?

A3: When stored at -20°C, a stock solution of **ZK756326 dihydrochloride** in DMSO should be used within three months to prevent a potential loss of potency.[1] It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[1]

Q4: What is the solubility of ZK756326 dihydrochloride in DMSO?

A4: While the exact solubility of **ZK756326 dihydrochloride** in DMSO is not specified in publicly available literature, it is used as a solvent for this compound. It is recommended to empirically determine the maximum solubility for your specific application. General protocols for dissolving compounds in DMSO, including the use of gentle warming and sonication, can be followed.

Q5: Why is it important to use anhydrous DMSO?

A5: DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere. The presence of water in DMSO can reduce its solvating power and may lead to the degradation of water-sensitive compounds. For optimal results, it is crucial to use high-purity, anhydrous DMSO.

Data Presentation

Table 1: Storage Recommendations for ZK756326 Dihydrochloride

Form	Storage Temperature	Duration of Stability	Special Considerations
Lyophilized Powder	-20°C	36 months	Keep desiccated.
In DMSO Solution	-20°C	3 months[1]	Aliquot to avoid freeze-thaw cycles. Protect from light.

Table 2: Physicochemical Properties of **ZK756326 Dihydrochloride**



Property	Value
Molecular Formula	C21H30Cl2N2O3
Molecular Weight	429.38 g/mol
Appearance	Solid Powder

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ZK756326 dihydrochloride**. Adjust the calculations based on your desired concentration.

Materials:

- ZK756326 dihydrochloride powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- Equilibration: Allow the vial of ZK756326 dihydrochloride powder to reach room temperature before opening to prevent moisture condensation.
- Calculation: Calculate the mass of ZK756326 dihydrochloride required. For 1 mL of a 10 mM stock solution:



- Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000
- Mass (mg) = 0.010 mol/L × 0.001 L × 429.38 g/mol × 1000 = 4.29 mg
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh 4.29 mg of the ZK756326 dihydrochloride powder and add it to the tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the powder.
 - Securely cap the tube and vortex for 1-2 minutes until the solid is fully dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
- Aiding Dissolution (Optional): If the compound does not fully dissolve, you may:
 - Gently warm the solution in a 37°C water bath for 5-10 minutes.
 - Sonicate the tube in an ultrasonic water bath for 10-15 minutes.
 - Allow the solution to return to room temperature before use.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
 This is critical to avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for up to 3 months.[1]

Mandatory Visualizations



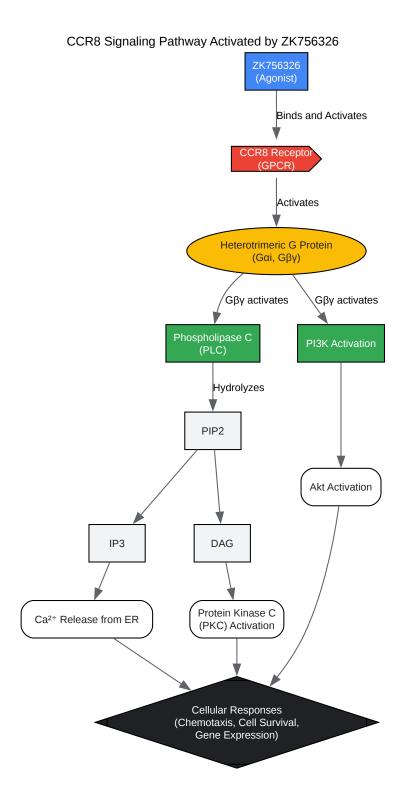
Preparation Start: ZK756326 Powder Weigh 4.29 mg of ZK756326 Add 1 mL of Anhydrous DMSO Vortex for 1-2 minutes Visually inspect for particles No particles Particles present Gentle Warming (37°C) or Sonication Storage Aliquot into single-use volumes Store at -20°C Use within 3 months

Workflow for Preparation and Storage of ZK756326 Dihydrochloride in DMSO

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Caption: Workflow for preparing and storing ZK756326 dihydrochloride in DMSO.





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Caption: Simplified signaling pathway of CCR8 upon activation by an agonist like ZK756326.





Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **ZK756326 dihydrochloride** in DMSO.

Troubleshooting & Optimization

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Issue	Potential Cause(s)	Recommended Action(s)
Compound will not dissolve in DMSO	1. Concentration is above the solubility limit.2. DMSO has absorbed water (is not anhydrous).3. Insufficient agitation or energy to break up solid particles.	1. Try preparing a more dilute solution.2. Use a fresh, sealed vial of anhydrous, high-purity DMSO.3. Vortex the solution for a longer duration. Gentle warming (37°C) or sonication can also be effective.
Solution was clear but now has a precipitate	1. Temperature fluctuations during storage.2. The solution is supersaturated.3. Water absorption into the DMSO stock over time.	1. Gently warm the solution and vortex to redissolve before use. Ensure it returns to room temperature before adding to aqueous solutions.2. Prepare a fresh stock at a lower concentration.3. Store DMSO stock solutions in a desiccator to minimize moisture absorption.
Inconsistent experimental results	1. Degradation of the compound in the DMSO stock solution.2. Inaccurate concentration due to precipitation.3. Multiple freezethaw cycles.	1. Prepare fresh stock solutions more frequently (use within 3 months).2. Before use, always visually inspect the solution for any precipitate. If present, warm and vortex to redissolve.3. Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.
Cell toxicity observed in experiments	The final concentration of DMSO in the cell culture medium is too high.	1. Ensure the final concentration of DMSO in your assay is typically below 0.5% (v/v), although this can be cell-line dependent. Always run a vehicle control (media with the same final DMSO



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concentration) to assess the impact of the solvent on your cells.

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References

- 1. researchgate.net [researchgate.net]
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